

Rediocide C: A Technical Guide to its Physical and Chemical Properties

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Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B15557561*

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Introduction

Rediocide C is a naturally occurring daphnane-type diterpenoid orthoester isolated from the plant *Trigonostemon reidioides*.^[1] This complex molecule has garnered significant interest within the scientific community due to its potent biological activities, including insecticidal, anti-mycobacterial, and anti-HIV properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Rediocide C**, intended to support research and development efforts.

Chemical Identity and Structure

Rediocide C is classified as a daphnane-type diterpenoid, characterized by a complex fused ring system. Its chemical structure was elucidated through spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and mass spectrometry.

Table 1: Chemical Identification of **Rediocide C**

Identifier	Value	Source
Molecular Formula	C46H54O13	[2]
Molecular Weight	814.9 g/mol	[2]
CAS Number	677277-98-4	[2]
Chemical Class	Daphnane-type Diterpenoid Orthoester	[1]

Physical Properties

Quantitative data on the physical properties of **Rediocide C** are limited in publicly available literature. However, some key characteristics have been reported.

Table 2: Physical Properties of **Rediocide C**

Property	Value	Experimental Protocol
Melting Point	Not reported	A standard method for determining the melting point of a crystalline solid involves using a melting point apparatus. A small, powdered sample is packed into a capillary tube and heated at a controlled rate. The temperature range from the onset of melting to complete liquefaction is recorded. For an accurate determination, a slow heating rate (e.g., 1-2 °C/min) is crucial in the vicinity of the expected melting point.
Boiling Point	Not reported	Due to its high molecular weight and complex structure, Rediocide C is expected to have a very high boiling point and would likely decompose before boiling under atmospheric pressure. Experimental determination would require specialized techniques such as vacuum distillation, which is not commonly performed for such non-volatile compounds.

Density	1.45 ± 0.1 g/cm ³ (calculated)	This value is a calculated density and has not been experimentally verified in the available literature. Experimental determination for a solid would typically involve methods like gas pycnometry.
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, and Acetone.	Solubility is typically determined by adding a known amount of the solute (Rediocide C) to a known volume of the solvent at a specific temperature. The mixture is agitated until equilibrium is reached, and the concentration of the dissolved solute is measured, often using spectroscopic methods like UV-Vis or HPLC.
Appearance	Not explicitly reported, but likely a crystalline or amorphous solid.	Visual inspection of the purified compound.

Chemical Properties and Reactivity

As a daphnane-type diterpenoid orthoester, **Rediocide C** possesses a complex and reactive chemical structure.

Table 3: Chemical Properties and Stability of **Rediocide C**

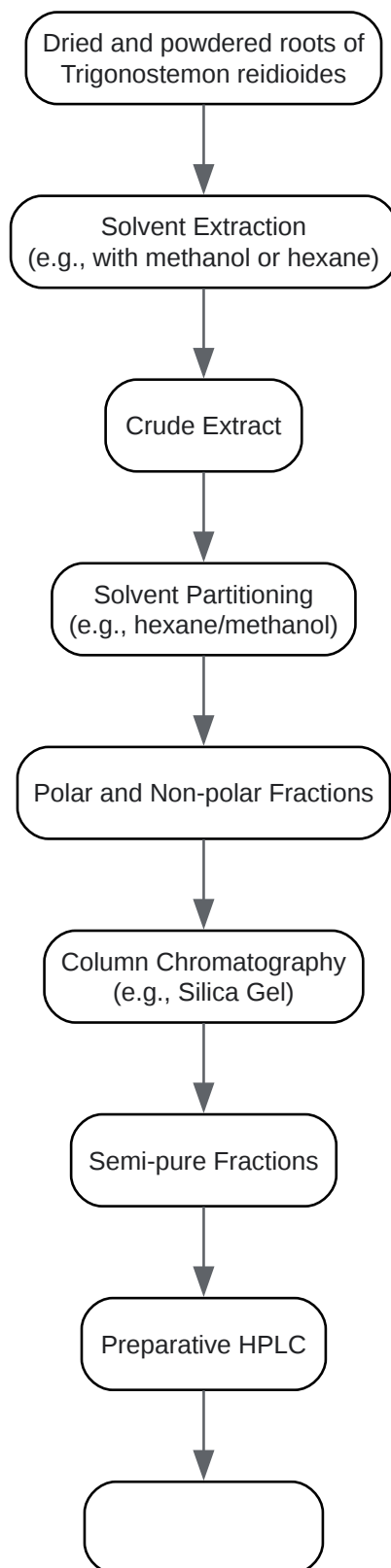
Property	Description	Experimental Protocol for Assessment
Stability	Can be stored at 2-8°C for up to 24 months. In solution (e.g., in DMSO), it is recommended to store in aliquots at -20°C for up to two weeks to maintain stability.	Stability studies typically involve storing the compound under controlled conditions (temperature, humidity, light) for extended periods. The purity and degradation of the compound are monitored at regular intervals using analytical techniques like High-Performance Liquid Chromatography (HPLC) to quantify the parent compound and identify any degradation products.
Reactivity	The orthoester functional group is susceptible to hydrolysis under acidic conditions. The ester linkages are also prone to hydrolysis under both acidic and basic conditions. The molecule contains multiple stereocenters, and epimerization at certain positions could occur under specific conditions.	Reactivity can be assessed by subjecting Rediocide C to various conditions (e.g., different pH values, temperatures, oxidizing/reducing agents) and monitoring the reaction progress using techniques like NMR, LC-MS, or GC-MS to identify reaction products and determine reaction kinetics.

Experimental Protocols

Isolation of Rediocide C from *Trigonostemon reidioides*

While a detailed, step-by-step protocol for the isolation of **Rediocide C** is not available in a single source, the general procedure involves solvent extraction of the plant material followed by chromatographic separation.

Workflow for Isolation:

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Caption: General workflow for the isolation of **Rediocide C**.

Methodology:

- **Extraction:** The dried and powdered roots of *Trigonostemon reidioides* are subjected to extraction with an organic solvent like methanol or hexane.
- **Fractionation:** The resulting crude extract is then partitioned between immiscible solvents (e.g., hexane and methanol) to separate compounds based on their polarity.
- **Chromatography:** The fractions are further purified using various chromatographic techniques, such as column chromatography on silica gel.
- **Final Purification:** Final purification to obtain pure **Rediocide C** is typically achieved using preparative High-Performance Liquid Chromatography (HPLC).

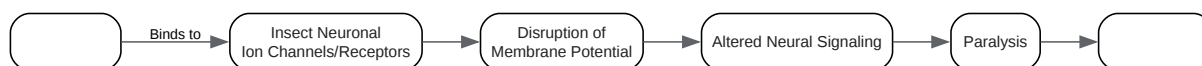
Biological Activity and Potential Mechanisms of Action

Rediocide C has demonstrated significant biological activities, which are areas of active research.

Insecticidal Activity

Rediocide C exhibits potent insecticidal properties. While the precise molecular mechanism for **Rediocide C** has not been fully elucidated, daphnane diterpenoids are known to be neurotoxins in insects.

Hypothesized Mechanism of Insecticidal Action:



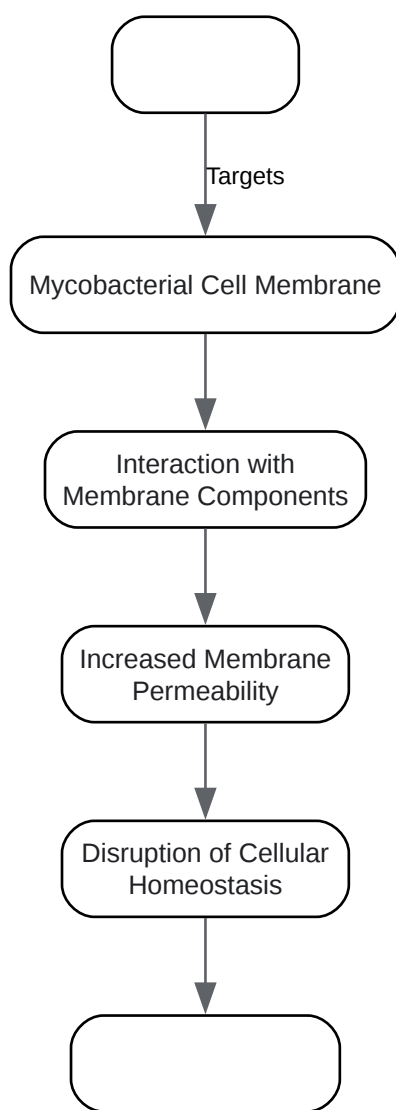
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Caption: Hypothesized insecticidal mechanism of **Rediocide C**.

Anti-mycobacterial Activity

Rediocide C has shown activity against *Mycobacterium tuberculosis*. The mechanism of action for terpenoids against mycobacteria is often attributed to the disruption of the bacterial cell membrane.

Postulated Anti-mycobacterial Mechanism:



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Caption: Postulated anti-mycobacterial mechanism of **Rediocide C**.

Conclusion

Rediocide C is a structurally complex natural product with significant therapeutic and agrochemical potential. While its basic chemical and physical properties have been outlined, further research is required to fully characterize this molecule. Specifically, detailed experimental determination of its physical constants and a deeper understanding of its molecular mechanisms of action will be crucial for its future development and application. This guide serves as a foundational resource for scientists and researchers dedicated to advancing the study of **Rediocide C**.

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References

- [1. A Review on Daphnane-Type Diterpenoids and Their Bioactive Studies \[mdpi.com\]](#)
- [2. DSpace \[open.bu.edu\]](#)
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